

Pelecopan solubility issues in research solutions

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Compound Focus: Pelecopan

CAS No.: 2378380-49-3

Cat. No.: S12864284

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Solubility Data & Formulations

The following table consolidates the available solubility information for **Pelecopan** (BCX9930) from supplier data. Always consider this as a starting point for your experimental optimization [1] [2].

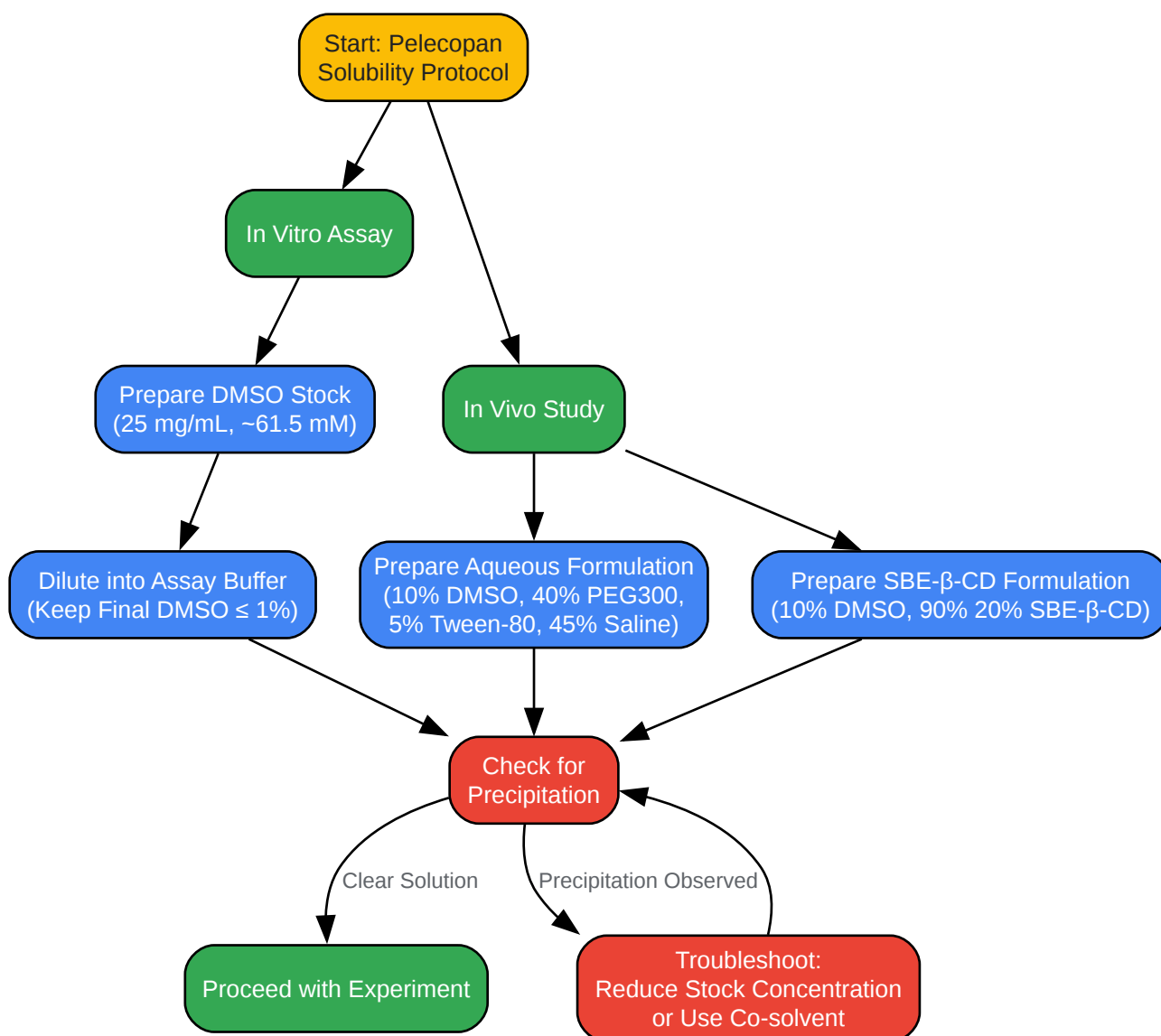
Parameter	Details
Molecular Weight	406.41 g/mol [1] [2]
CAS Number	2378380-49-3 [1] [2]
Solubility in DMSO	~100 mg/mL (~246.06 mM) [1]
Formulation 1 (Aqueous)	≥ 2.5 mg/mL (6.15 mM) in 10% DMSO + 40% PEG300 + 5% Tween80 + 45% Saline [1]
Formulation 2 (SBE-β-CD)	≥ 2.5 mg/mL (6.15 mM) in 10% DMSO + 90% (20% SBE-β-CD in Saline) [1]
Formulation 3 (Oil)	≥ 2.5 mg/mL (6.15 mM) in 10% DMSO + 90% Corn Oil [1]

FAQs and Troubleshooting

- **What is the simplest way to prepare a Pelecopan stock solution?** For most *in vitro* applications, dissolving the compound in **pure DMSO** to a concentration of **25 mg/mL (~61.5 mM)** is recommended. This stock can then be diluted into your assay buffer, ensuring the final DMSO concentration is compatible with your experimental system (typically $\leq 0.1-1\%$) [1].
- **How should I prepare solutions for *in vivo* studies?** For *in vivo* formulations, it is critical to use a protocol that maintains the compound in solution. Sequentially mix the components as follows [1]:
 - First, dissolve **Pelecopan** in a small volume of DMSO (e.g., 100 μL of DMSO per 2.5 mg of compound).
 - Add the required amount of PEG300 and mix thoroughly.
 - Add Tween-80 and mix again.
 - Finally, dilute with saline or a 20% SBE- β -CD solution to the final volume.
- **What can I do if my Pelecopan precipitates upon dilution?** Precipitation upon dilution into aqueous buffers is a common challenge. To mitigate this:
 - **Reduce the Stock Concentration:** Prepare a less concentrated DMSO stock (e.g., 10 mM) to minimize the solvent shock upon dilution.
 - **Use a Co-solvent System:** Instead of pure DMSO, pre-mix your stock with a co-solvent like PEG300 before adding the aqueous buffer.
 - **Consider Alternative Formulations:** Switch to a formulation using **20% SBE- β -CD in saline**, which is specifically designed to enhance solubility in aqueous environments [1].

Experimental Workflow for Solution Preparation

This diagram outlines the decision-making process and key steps for preparing **Pelecopan** research solutions.



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Methodology for Key Experiment

The following protocol is adapted from supplier recommendations for preparing a standard aqueous formulation for animal studies [1].

Protocol: Preparation of Aqueous Formulation for In Vivo Dosing

- **Calculate Masses and Volumes:** Determine the required final volume and calculate the mass of **Pelecopan** needed for a **2.5 mg/mL** solution. The volumes of excipients will be 10% of the final volume for DMSO, 40% for PEG300, 5% for Tween-80, and 45% for saline.

- **Dissolve API:** Transfer the weighed **Pelecopan** powder into a glass vial. Add the calculated volume of **DMSO**.
 - *Vortex or sonicate* briefly to ensure complete dissolution. The solution should be clear.
- **Add PEG300:** To the DMSO solution, add the calculated volume of **PEG300**.
 - *Mix vigorously* on a vortex mixer until the solution is homogeneous.
- **Add Tween-80:** Introduce the calculated volume of **Tween-80** to the mixture.
 - *Vortex* thoroughly to ensure it is fully incorporated.
- **Dilute to Final Volume:** Slowly add the calculated volume of **saline** (0.9% sodium chloride) while continuously vortexing to avoid precipitation.
- **Final Inspection:** Visually inspect the final formulation to confirm a clear, particulate-free solution. The solution is now ready for use.

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References

1. | CAS#: 2378380-49-3 | inhibitor of complement factor... Pelecopan [invivochem.com]
2. | TargetMol Pelecopan [targetmol.com]

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